

Thermodynamic Properties of tert-Butylcyclopentane: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butylcyclopentane*

Cat. No.: *B16133621*

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This technical guide provides an in-depth overview of the experimentally determined thermodynamic properties of **tert-Butylcyclopentane** (C₉H₁₈, CAS No: 3875-52-3). The data presented herein is critical for chemical process design, reaction modeling, and understanding the physicochemical behavior of this compound in various applications, including its potential use as a solvent or in synthetic chemistry within the pharmaceutical industry. The information is primarily derived from a comprehensive study published in the Journal of Chemical & Engineering Data, which employed high-precision adiabatic calorimetry and comparative ebulliometry.

Core Thermodynamic and Physical Properties

Tert-Butylcyclopentane is a cycloalkane with a molecular weight of 126.239 g/mol . A summary of its fundamental physical and thermodynamic properties is provided below for quick reference.

Table 1: General Physical and Thermodynamic Properties of **tert-Butylcyclopentane**

Property	Value	Unit
Molecular Formula	C ₉ H ₁₈	-
Molecular Weight	126.239	g/mol
CAS Number	3875-52-3	-
Normal Boiling Point	142.9	°C
416.05	K	
Density (at 20°C)	0.814	g/cm ³
Refractive Index (at 20°C)	1.445	-
Flash Point	27.6	°C
Vapor Pressure (at 25°C)	6.86	mmHg
0.915	kPa	
Triple Point Temperature	185.06	K
Enthalpy of Fusion (at T _{triple})	7.280	kJ/mol
Entropy of Fusion (at T _{triple})	39.34	J/(K·mol)

Condensed-Phase Heat Capacity and Derived Properties

The heat capacity of **tert-butylcyclopentane** in its crystalline and liquid states was determined using adiabatic calorimetry. These measurements are essential for calculating changes in enthalpy and entropy over a range of temperatures.

Table 2: Molar Heat Capacity (C_p) of Condensed-Phase **tert-Butylcyclopentane** at Selected Temperatures

Temperature (K)	Molar Heat Capacity, C _p (J/(K·mol))	Phase
10	4.89	Crystal
20	22.10	Crystal
40	54.34	Crystal
60	75.38	Crystal
100	108.00	Crystal
150	143.20	Crystal
185.06 (T _{triple})	170.80	Crystal
185.06 (T _{triple})	197.80	Liquid
200	200.10	Liquid
250	212.90	Liquid
298.15	226.50	Liquid
350	244.50	Liquid
400	264.80	Liquid

From this data, other thermodynamic functions such as standard entropy (S°), enthalpy (H°), and Gibbs free energy (G°) can be derived.

Table 3: Derived Molar Thermodynamic Functions for Liquid **tert-Butylcyclopentane** at Standard Conditions (T = 298.15 K, P = 0.1 MPa)

Function	Value	Unit
Molar Heat Capacity, C _p	226.5	J/(K·mol)
Standard Molar Entropy, S°	315.84	J/(K·mol)
Enthalpy Function, $-\frac{[G^\circ(T) - H^\circ(0)]}{T}$	179.94	J/(K·mol)
Enthalpy Increment, $H^\circ(T) - H^\circ(0)$	40.52	kJ/mol

Vapor Pressure and Enthalpy of Vaporization

The vapor pressure of **tert-butylcyclopentane** was measured using a comparative ebulliometric method. This data is crucial for distillation process design and for calculating the enthalpy of vaporization.

Table 4: Experimental Vapor Pressure of Liquid **tert-Butylcyclopentane**

| Temperature (K) | Vapor Pressure (kPa) | | :--- | :--- | :--- | | 353.45 | 28.551 | | 367.05 | 42.912 |
| 381.15 | 63.858 | | 395.75 | 93.411 | | 416.05 | 101.325 (Normal BP) |

The enthalpy of vaporization (ΔH_{vap}) can be calculated from the vapor pressure data using the Clausius-Clapeyron equation or derived from Antoine or Cox equation fits.

Table 5: Enthalpy of Vaporization at Selected Temperatures

Temperature (K)	Enthalpy of Vaporization, ΔH_{vap} (kJ/mol)
298.15	41.52
416.05 (Normal BP)	33.70

Experimental Protocols

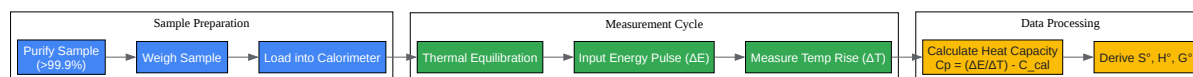
The high quality of the thermodynamic data presented relies on meticulous experimental procedures. The following sections detail the methodologies employed.

Adiabatic Calorimetry

The heat capacity of **tert-butylcyclopentane** from near absolute zero to well above its melting point was determined using a laboratory-built adiabatic calorimeter.

Methodology:

- **Sample Purification:** The **tert-butylcyclopentane** sample was purified by fractional distillation to a purity greater than 99.9%.
- **Calorimeter Loading:** A precisely weighed amount of the sample was loaded into a platinum calorimeter vessel under vacuum to prevent contamination.
- **Adiabatic Shield Control:** The calorimeter vessel was suspended within a series of concentric adiabatic shields. The temperature difference between the vessel and the innermost shield was continuously monitored by thermocouples and maintained near zero by electronic controllers. This minimizes heat exchange with the surroundings.^[1]
- **Energy Input:** Known increments of electrical energy were supplied to a heater within the calorimeter vessel.
- **Temperature Measurement:** The resulting temperature rise of the sample was measured with a calibrated platinum resistance thermometer.
- **Heat Capacity Calculation:** The heat capacity was calculated from the measured energy input and the corresponding temperature change, after correcting for the heat capacity of the empty calorimeter vessel. Measurements were taken in intermittent heating steps through the crystalline and liquid phases.
- **Enthalpy of Fusion:** For the melting transition, energy was added continuously, and the enthalpy of fusion was determined from the total energy required to melt the sample at the triple-point temperature.



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Fig. 1: Workflow for Adiabatic Calorimetry Measurement.

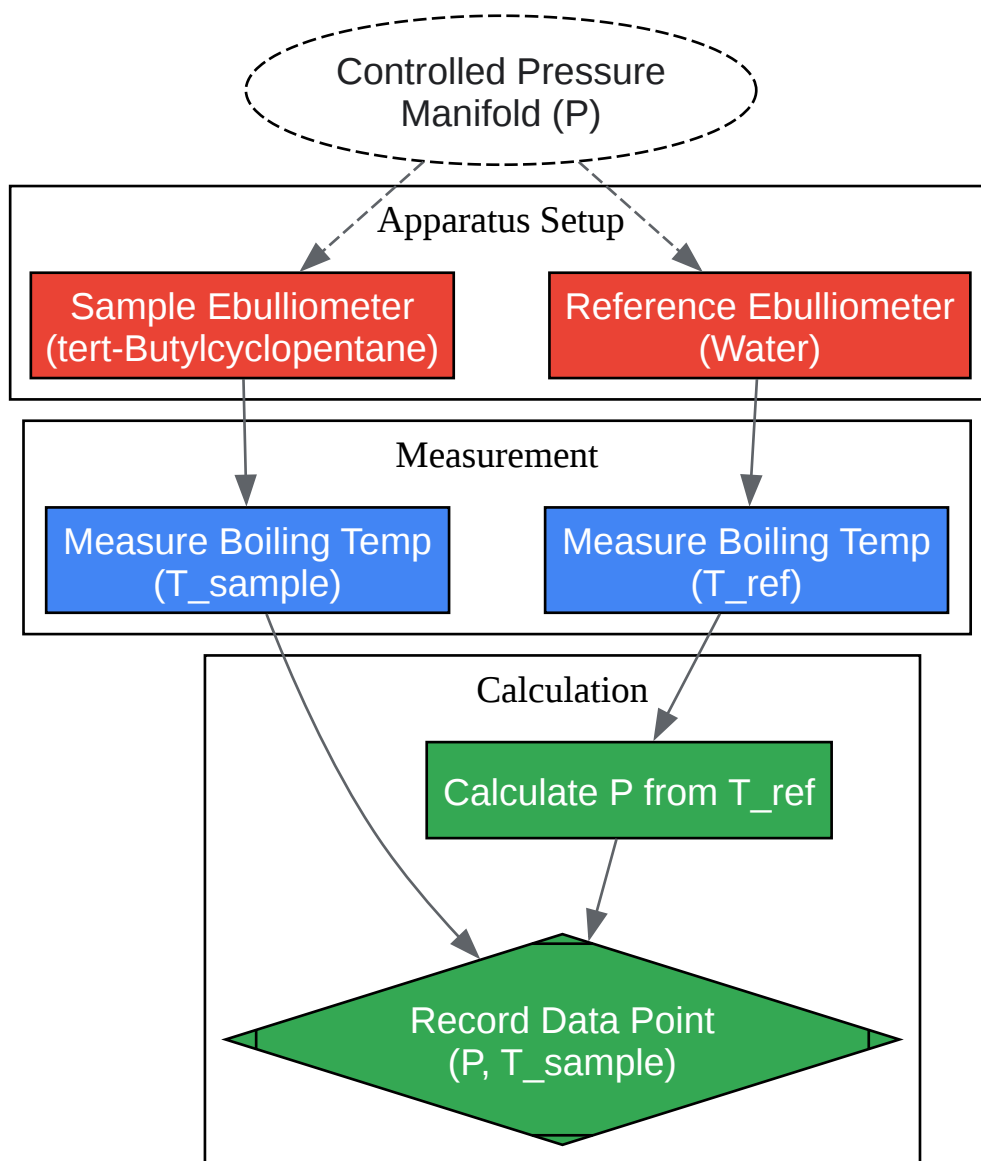
Comparative Ebulliometry

Vapor pressures were measured using a comparative ebulliometer, which simultaneously measures the boiling temperature of the sample and a reference substance (water) at the same controlled pressure.^{[2][3]}

Methodology:

- **Apparatus:** A twin ebulliometric apparatus was used, consisting of two identical boilers connected to a common pressure manifold.^[2] One boiler contained the **tert-butylcyclopentane** sample, and the other contained degassed, deionized water as the reference substance.
- **Pressure Control:** The pressure within the system was controlled by admitting or removing an inert gas (nitrogen or helium) and was dampened by large ballast volumes.
- **Temperature Measurement:** The boiling and condensation temperatures of both the sample and the reference substance were measured using calibrated platinum resistance thermometers placed in thermowells. This setup allows for precise determination of the equilibrium boiling temperature.^[2]
- **Data Acquisition:** At a stable system pressure, the boiling temperatures of both the sample (T_{sample}) and water (T_{ref}) were recorded.
- **Pressure Calculation:** The precise pressure (P) in the system was not measured directly but was calculated from the measured boiling temperature of water (T_{ref}) using a highly accurate temperature-vapor pressure relationship for water.

- Data Collection: The procedure was repeated at various pressure levels to obtain a set of (P , T_{sample}) data points.



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Fig. 2: Logic Diagram for Comparative Ebulliometry.

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References

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